

Spathulenol Delivery Systems for In Vivo Studies: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Spathulenol, a tricyclic sesquiterpene alcohol found in various medicinal plants, has garnered significant interest for its diverse pharmacological properties, including anti-inflammatory, anticancer, and immunomodulatory effects.[1] Its therapeutic potential is vast, yet its poor water solubility presents a challenge for effective in vivo delivery. This document provides detailed application notes and experimental protocols for the formulation and in vivo evaluation of **spathulenol**, with a focus on enhancing its bioavailability and therapeutic efficacy through advanced delivery systems.

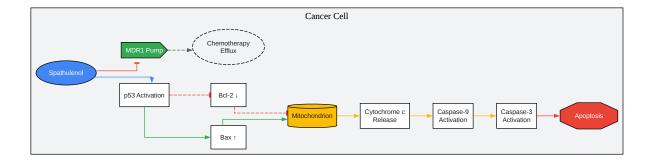
Therapeutic Potential and Mechanisms of Action

Spathulenol exerts its biological effects through the modulation of key signaling pathways. Its anti-inflammatory properties are attributed to the inhibition of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes, as well as the suppression of the NF-κB signaling pathway.[2] In the context of cancer, **spathulenol** has been shown to induce apoptosis, potentially through a p53-mediated pathway, and to inhibit the multidrug resistance protein 1 (MDR1 or ABCB1), suggesting its utility as a chemotherapy adjuvant. Furthermore, it has demonstrated immunomodulatory effects by inhibiting lymphocyte proliferation.

Signaling Pathways Modulated by Spathulenol



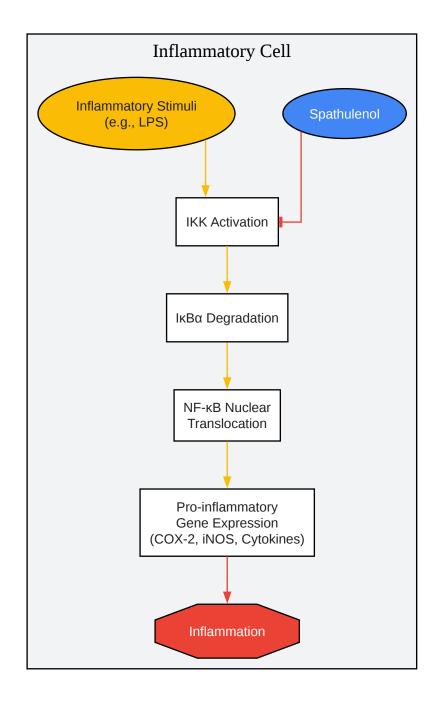
The following diagrams illustrate the key signaling pathways influenced by **spathulenol**.

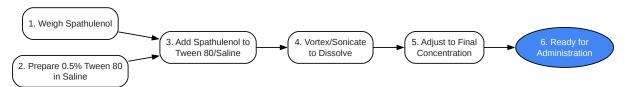


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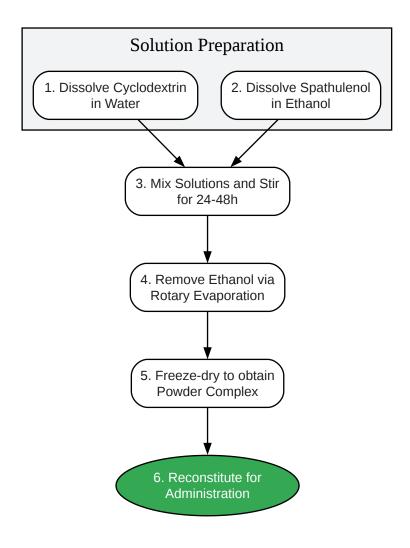
Anticancer Signaling Pathway of Spathulenol.



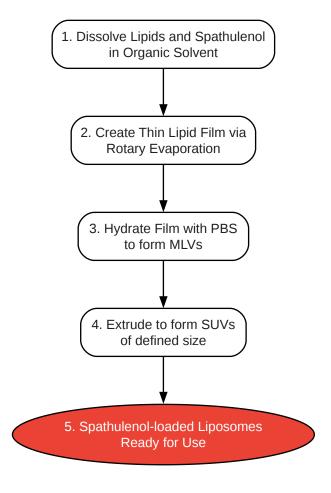












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- 2. The Role of Chalcones in Suppression of NF-κB-Mediated Inflammation and Cancer -PMC [pmc.ncbi.nlm.nih.gov]
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